

Methyl 3-amino-4-methyl-5-nitrobenzoate chemical properties

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Compound of Interest

Compound Name: Methyl 3-amino-4-methyl-5-nitrobenzoate

Cat. No.: B184825

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Technical Guide: Methyl 3-amino-4-methyl-5-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties of **Methyl 3-amino-4-methyl-5-nitrobenzoate**. Due to the limited availability of experimental data for this specific compound in public databases, this document also includes detailed information on closely related isomers and potential synthetic pathways. The guide is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

Introduction

Methyl 3-amino-4-methyl-5-nitrobenzoate is a substituted aromatic compound. Its structure, featuring an amino, a methyl, and a nitro group on the benzene ring, suggests its potential as a versatile intermediate in the synthesis of more complex molecules, including pharmacologically active compounds. The precise substitution pattern is crucial in determining the molecule's reactivity and biological activity.

Chemical Properties of Methyl 3-amino-4-methyl-5-nitrobenzoate

Direct experimental data for **Methyl 3-amino-4-methyl-5-nitrobenzoate** is scarce. However, its basic chemical properties can be derived from its structure.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	--INVALID-LINK--[1]
Molecular Weight	210.19 g/mol	--INVALID-LINK--[1]
IUPAC Name	methyl 3-amino-4-methyl-5-nitrobenzoate	--INVALID-LINK--[1]
Canonical SMILES	CC1=C(C(=CC(=C1N)--INVALID-LINK--[O-])C(=O)OC)	--INVALID-LINK--[1]
InChI Key	Not available	

Note: Experimental data such as melting point, boiling point, and solubility are not readily available in the searched databases.

Properties of a Closely Related Isomer: Methyl 4-amino-3-methyl-5-nitrobenzoate

Significant data is available for the isomer, Methyl 4-amino-3-methyl-5-nitrobenzoate (CAS No: 152628-01-8). This compound is a known intermediate in the synthesis of the antihypertensive drug Telmisartan.[2]

Property	Value	Source
CAS Number	152628-01-8	--INVALID-LINK--[3]
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₅	--INVALID-LINK--[3]
Molecular Weight	280.28 g/mol	--INVALID-LINK--[3]

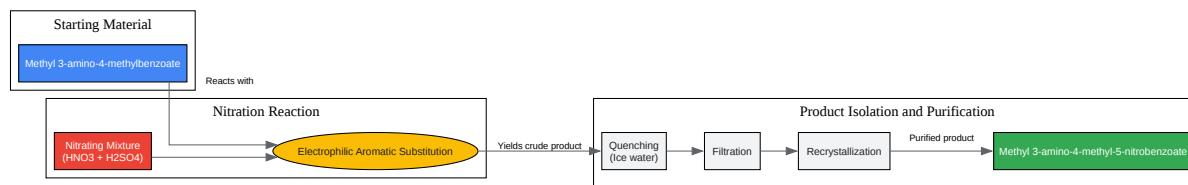
Note: The properties listed above are for a related but different molecule, "Methyl 4-(butyrylamino)-3-methyl-5-nitrobenzoate", which is an intermediate for Telmisartan. Direct data for "Methyl 4-amino-3-methyl-5-nitrobenzoate" is also limited.

Experimental Protocols

While a specific protocol for the synthesis of **Methyl 3-amino-4-methyl-5-nitrobenzoate** is not available, a plausible synthetic route can be proposed based on established organic chemistry reactions. A common approach would be the nitration of Methyl 3-amino-4-methylbenzoate.

Hypothetical Synthesis of **Methyl 3-amino-4-methyl-5-nitrobenzoate**

This proposed workflow outlines the key steps for the synthesis.



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Caption: Hypothetical workflow for the synthesis of **Methyl 3-amino-4-methyl-5-nitrobenzoate**.

General Protocol for Nitration of a Methyl Benzoate Derivative

The following is a general procedure for the nitration of a methyl benzoate derivative, which could be adapted for the synthesis of the target compound. Extreme caution should be

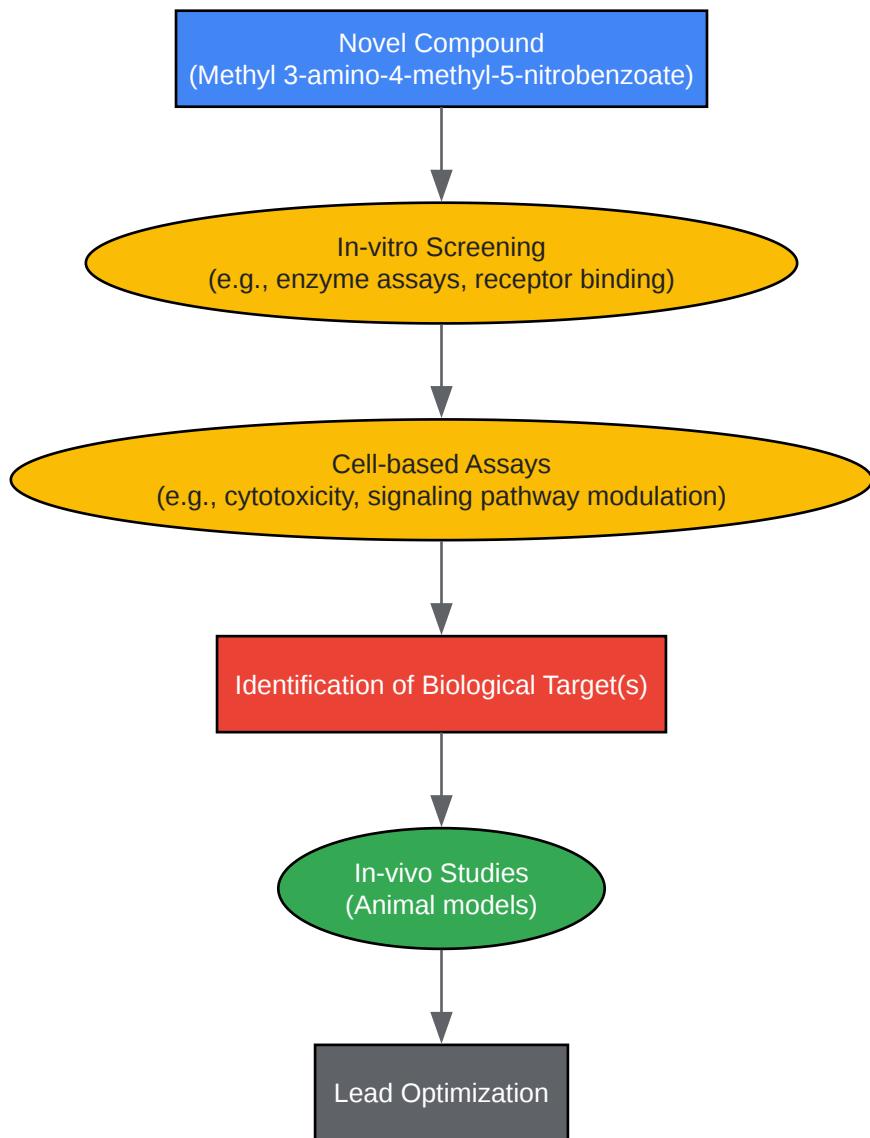
exercised when handling concentrated acids.

- Preparation of the Nitrating Mixture: In a separate flask, cool concentrated nitric acid in an ice bath. Slowly add concentrated sulfuric acid to the nitric acid with constant stirring, keeping the temperature low.
- Reaction: Dissolve the starting material (Methyl 3-amino-4-methylbenzoate) in concentrated sulfuric acid and cool the mixture in an ice bath.
- Addition of Nitrating Mixture: Slowly add the prepared nitrating mixture to the solution of the starting material, maintaining a low temperature (typically below 10-15°C) throughout the addition.
- Reaction Time: After the addition is complete, allow the reaction mixture to stir at a controlled temperature for a specified period to ensure the reaction goes to completion.
- Quenching: Carefully pour the reaction mixture onto crushed ice to precipitate the product.
- Isolation: Collect the solid product by vacuum filtration and wash with cold water to remove residual acids.
- Purification: The crude product can be purified by recrystallization from a suitable solvent or solvent mixture (e.g., ethanol/water).

Signaling Pathways and Biological Activity

There is no specific information available in the searched scientific literature regarding the signaling pathways or biological activities of **Methyl 3-amino-4-methyl-5-nitrobenzoate**. However, substituted nitroaromatic compounds can have diverse biological effects. For instance, some aminobenzoates and nitrobenzoates have been shown to act as chemoattractants for certain strains of *Pseudomonas*.^[4] The biological profile of **Methyl 3-amino-4-methyl-5-nitrobenzoate** would need to be determined through dedicated screening and in-vitro/in-vivo studies.

The following diagram illustrates a general logical relationship for investigating the biological potential of a novel compound.



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Caption: General workflow for investigating the biological activity of a novel chemical entity.

Conclusion

Methyl 3-amino-4-methyl-5-nitrobenzoate is a chemical compound with a well-defined structure but limited publicly available experimental data. This guide has provided the foundational chemical information and has outlined a plausible synthetic route based on established chemical principles. Further experimental investigation is required to fully characterize its physical and chemical properties, as well as to explore its potential biological

activities. The information provided on related isomers serves as a useful reference for researchers working on the synthesis and characterization of this and similar molecules.

Disclaimer

This document is intended for informational purposes for a scientific audience. The hypothetical experimental protocols described should be performed by qualified professionals in a controlled laboratory setting with appropriate safety precautions. The authors and publisher of this guide are not liable for any damages or injuries resulting from the use of this information.

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